



# Application Notes and Protocols: Cesium Trifluoroacetate in Perovskite Solar Cell Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cesium Trifluoroacetate	
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These application notes provide a comprehensive overview of the use of **Cesium Trifluoroacetate** (CsTFA) as a key additive in the fabrication of high-performance perovskite solar cells (PSCs). The protocols and data presented are intended to guide researchers in leveraging CsTFA to enhance solar cell efficiency and stability.

## Introduction to Cesium Trifluoroacetate in Perovskite Solar Cells

**Cesium Trifluoroacetate** (CsTFA) has emerged as a critical additive in the fabrication of perovskite solar cells, contributing to significant improvements in both power conversion efficiency (PCE) and long-term stability. The beneficial effects of CsTFA stem from the synergistic action of the cesium cation (Cs+) and the trifluoroacetate anion (TFA-). The incorporation of Cs+ into the perovskite lattice is known to enhance thermal and structural stability.[1] Simultaneously, the TFA- anion plays a crucial role in passivating defects at the grain boundaries and surface of the perovskite film, which are primary sources of non-radiative recombination and degradation.[1]

The use of CsTFA as an additive has been shown to promote the growth of larger, more uniform perovskite grains, leading to a reduction in defect density and improved charge carrier dynamics.[1] This results in enhanced photovoltaic performance, with reported efficiencies



reaching as high as 22.82%.[1] Furthermore, the hydrophobic nature of the trifluoromethyl group in the TFA<sup>-</sup> anion can impart increased moisture resistance to the perovskite film, thereby improving the environmental stability of the unencapsulated devices.

#### **Quantitative Data Presentation**

The following table summarizes the key photovoltaic performance parameters of perovskite solar cells fabricated with and without the addition of **Cesium Trifluoroacetate**. The data is extracted from a study demonstrating the synergistic effects of CsTFA.

Additive	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm²]	Fill Factor (FF) [%]
Control (without CsTFA)	20.95	1.12	23.89	78.3
With CsTFA	22.82	1.15	24.53	81.1

Data extracted from a study on the synergistic effects of CsTFA on perovskite solar cells.[1]

### **Experimental Protocols**

This section provides a detailed methodology for the fabrication of high-efficiency perovskite solar cells using **Cesium Trifluoroacetate** as an additive. The protocol is based on a typical procedure for fabricating inverted planar perovskite solar cells.

#### **Materials and Reagents**

- Indium tin oxide (ITO) coated glass substrates
- Zinc acetate dihydrate
- Ethanolamine
- · 2-Methoxyethanol



- Cesium Trifluoroacetate (CsTFA)
- Lead (II) iodide (Pbl<sub>2</sub>)
- Formamidinium iodide (FAI)
- Lead (II) bromide (PbBr2)
- Methylammonium bromide (MABr)
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Chlorobenzene
- Spiro-OMeTAD
- Bis(trifluoromethane)sulfonimide lithium salt (Li-TFSI)
- 4-tert-Butylpyridine (t-BP)
- Gold (Au)

## Substrate Preparation and Electron Transport Layer (ETL) Deposition

- Clean the ITO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen stream and then treat them with UV-ozone for 15 minutes to enhance wettability.
- Prepare a ZnO precursor solution by dissolving zinc acetate dihydrate (0.5 M) and ethanolamine (0.5 M) in 2-methoxyethanol.
- Spin-coat the ZnO precursor solution onto the cleaned ITO substrates at 4000 rpm for 30 seconds.



 Anneal the substrates at 200°C for 1 hour in air to form a uniform ZnO electron transport layer.

#### **Perovskite Precursor Solution Preparation (with CsTFA)**

- Prepare a stock solution of the triple-cation perovskite precursor. For a typical formulation, dissolve Pbl<sub>2</sub> (1.1 M), FAI (1 M), PbBr<sub>2</sub> (0.2 M), and MABr (0.2 M) in a mixed solvent of DMF:DMSO (4:1 v/v).
- Prepare a separate stock solution of CsTFA in DMSO (e.g., 0.05 M).
- To the main perovskite precursor solution, add the CsTFA solution to achieve the desired final concentration. A typical starting concentration for optimization is in the range of 1-5 mol% with respect to the lead content.
- Stir the final precursor solution at room temperature for at least 1 hour before use.

#### **Perovskite Film Deposition**

- Transfer the substrates with the ZnO layer into a nitrogen-filled glovebox.
- Deposit the perovskite precursor solution containing CsTFA onto the ZnO layer via a onestep spin-coating process. A typical two-step program is:
  - 1000 rpm for 10 seconds (ramp rate of 200 rpm/s).
  - 5000 rpm for 30 seconds (ramp rate of 1000 rpm/s).
- During the second step, at approximately 15 seconds before the end of the program, dispense 100 μL of chlorobenzene as an anti-solvent onto the spinning substrate.
- Immediately after spin-coating, anneal the substrates on a hotplate at 100°C for 60 minutes in the glovebox.

#### **Hole Transport Layer (HTL) and Electrode Deposition**

 Prepare the Spiro-OMeTAD solution by dissolving 72.3 mg of Spiro-OMeTAD in 1 mL of chlorobenzene.

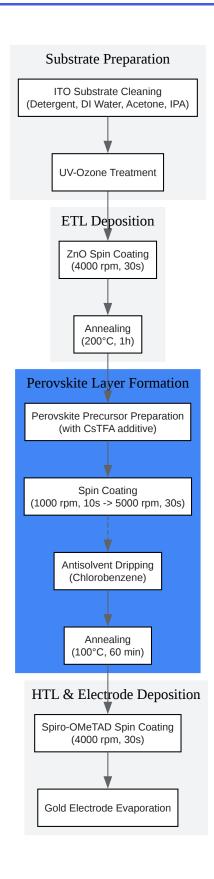


- Add 28.8  $\mu$ L of t-BP and 17.5  $\mu$ L of a Li-TFSI solution (520 mg/mL in acetonitrile) to the Spiro-OMeTAD solution.
- Spin-coat the HTL solution onto the perovskite film at 4000 rpm for 30 seconds.
- Finally, thermally evaporate an 80 nm thick gold (Au) counter electrode on top of the HTL through a shadow mask to define the active area of the solar cell.

# Visualizations Experimental Workflow

The following diagram illustrates the step-by-step workflow for the fabrication of perovskite solar cells with the incorporation of **Cesium Trifluoroacetate**.





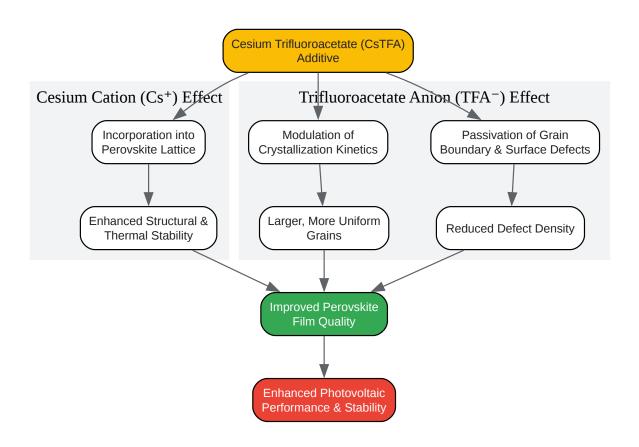
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Caption: Experimental workflow for perovskite solar cell fabrication with CsTFA.



#### **Synergistic Mechanism of Cesium Trifluoroacetate**

This diagram illustrates the dual role of **Cesium Trifluoroacetate** in improving the quality of the perovskite film and the overall device performance.



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#### References

- 1. researchgate.net [researchgate.net]
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